

3-Nitro-5-(trifluoromethyl)aniline molecular weight and formula

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Compound of Interest

Compound Name: 3-Nitro-5-(trifluoromethyl)aniline

Cat. No.: B1305688

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Technical Guide: 3-Nitro-5-(trifluoromethyl)aniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties of **3-Nitro-5-(trifluoromethyl)aniline**, a key intermediate in the synthesis of various pharmaceuticals and agrochemicals. The document outlines its molecular characteristics, a representative synthetic protocol, and its role as a precursor in the production of commercially significant compounds.

Core Molecular and Physical Properties

The fundamental properties of **3-Nitro-5-(trifluoromethyl)aniline** are summarized in the table below, providing a clear reference for laboratory use and chemical synthesis planning.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₇ H ₅ F ₃ N ₂ O ₂ |
| Molecular Weight | 206.12 g/mol |
| CAS Number | 401-94-5 |
| Appearance | Yellow Powder |
| Melting Point | 77.5-83.5 °C |
| IUPAC Name | 3-Nitro-5-(trifluoromethyl)aniline |

Experimental Protocols

The following sections detail a representative synthetic protocol for the preparation of trifluoromethylanilines and a general analytical methodology for their characterization. These protocols are based on established chemical principles for related compounds and can be adapted for the specific synthesis and analysis of **3-Nitro-5-(trifluoromethyl)aniline**.

Synthetic Protocol: Preparation of Trifluoromethylanilines

The synthesis of trifluoromethylanilines, such as **3-Nitro-5-(trifluoromethyl)aniline**, can be generally achieved through a multi-step process involving nitration, conversion of a trichloromethyl group to a trifluoromethyl group, and subsequent reduction of the nitro group.^[1]

Step 1: Nitration of a Benzotrichloride Precursor A suitable benzotrichloride derivative is nitrated using a mixture of nitric acid and sulfuric acid.^[1] The reaction is typically carried out at controlled temperatures, for instance, between -15 to +50°C.^[1] The weight ratio of nitric acid to sulfuric acid can be in the range of 0.5 to 2:1.^[1]

Step 2: Fluorination The trichloromethyl group of the resulting nitrobenzotrichloride is converted into a trifluoromethyl group. This is achieved by reacting the compound with anhydrous hydrofluoric acid.^[1] This fluorination step is generally performed at temperatures ranging from 0 to 180°C and under pressures of 1 to 5 bar.^[1]

Step 3: Reduction of the Nitro Group The final step is the reduction of the nitro group on the nitrobenzotrifluoride to form the desired trifluoromethylaniline.^[1] This reduction can be

accomplished using various reducing agents, such as zinc, tin, or iron with hydrochloric acid, or through catalytic hydrogenation with palladium on carbon.[2]

Analytical Protocol: Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

The purity and identity of **3-Nitro-5-(trifluoromethyl)aniline** can be determined using Gas Chromatography-Mass Spectrometry (GC-MS), a common technique for the analysis of aniline derivatives.

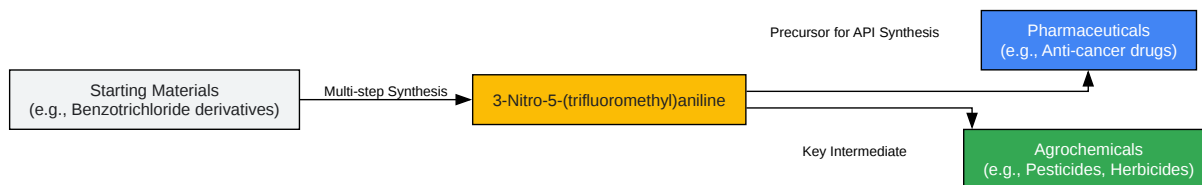
Sample Preparation: The sample is dissolved in a suitable solvent, such as methylene chloride or acetone, to a concentration appropriate for GC-MS analysis.[3]

Chromatographic Conditions: A capillary gas chromatograph equipped with a nitrogen-phosphorus detector (NPD) is a suitable instrument for the analysis of nitroanilines.[3] The chromatographic column could be an AT-210 (30 m, 0.53 mm internal diameter, 1.0 μ m film thickness) or similar.[4] Helium can be used as the carrier gas.[4] The oven temperature is programmed to ensure the separation of the target analyte from any impurities. A typical program might start at 50°C, ramp to 125°C, and then to 230°C.[4]

Mass Spectrometry: The mass spectrometer provides structural information for the analyte. The fragmentation pattern of **3-Nitro-5-(trifluoromethyl)aniline** will be characteristic and can be used to confirm its identity.

Role in Chemical Synthesis

3-Nitro-5-(trifluoromethyl)aniline and its isomers are valuable building blocks in the chemical industry. Their unique molecular structure, featuring both a nitro group and a trifluoromethyl group on an aniline core, makes them versatile intermediates for the synthesis of more complex molecules. They are particularly important in the production of certain pharmaceuticals and agrochemicals.



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Caption: Logical workflow illustrating the role of **3-Nitro-5-(trifluoromethyl)aniline** as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.

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